Laboratory Scale Synthesis of Methyl 5-acetyl-2-methoxybenzoate

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Compound of Interest

Compound Name:	*Methyl 5-acetyl-2-methoxybenzoate*
CAS No.:	*39971-36-3*
Cat. No.:	*B1349414*

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Application Note & Protocol

Abstract & Strategic Rationale

Methyl 5-acetyl-2-methoxybenzoate (CAS 39971-36-3) is a critical pharmacophore used in the synthesis of benzamide-based antipsychotics (e.g., Sultopride) and various anti-inflammatory agents. While direct Friedel-Crafts acetylation of methyl 2-methoxybenzoate (methyl anisate) is theoretically possible, it is operationally fraught with regioselectivity issues and the risk of O-demethylation mediated by aluminum chloride ($AlCl_3$).

The Preferred Route: This guide details a robust, two-step protocol that prioritizes chemical yield and purity.

- Regioselective Friedel-Crafts Acetylation: We utilize the para-directing power of the hydroxyl group in Methyl Salicylate to install the acetyl group at the 5-position.
- O-Methylation (Williamson Ether Synthesis): The resulting phenol is methylated to yield the final target.

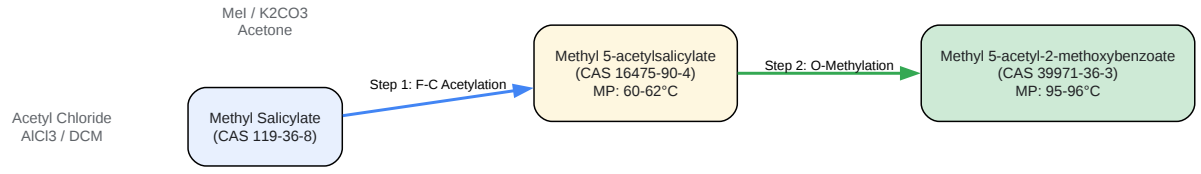
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Why this approach?

- Regiocontrol: The hydroxyl group of methyl salicylate strongly directs electrophilic attack to the 5-position (para to OH), avoiding the steric crowding of the 3-position.
- Atom Economy: Methyl salicylate is an inexpensive, abundant starting material (Wintergreen oil).
- Purification: The intermediate, Methyl 5-acetylsalicylate, is a solid that crystallizes readily, allowing for easy rejection of isomers before the final step.

Chemical Pathway Analysis

The synthesis proceeds via the acetylation of methyl salicylate followed by methylation of the phenolic hydroxyl.



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Figure 1: Synthetic pathway from Methyl Salicylate to **Methyl 5-acetyl-2-methoxybenzoate**.

Experimental Protocol

Step 1: Synthesis of Methyl 5-acetylsalicylate

Reaction Type: Friedel-Crafts Acylation Mechanism: Electrophilic Aromatic Substitution (EAS)

Reagents & Equipment:

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Reagent	MW (g/mol)	Equiv.	Amount (Scale)	Role
Methyl Salicylate	**152.15**	**1.0**	**76.0 g (0.5 mol)**	**Substrate**
Acetyl Chloride	78.50	1.1	43.2 g (0.55 mol)	Electrophile Source
Aluminum Chloride ($AlCl_3$)	133.34	2.5	166.0 g (1.25 mol)	Lewis Acid Catalyst
Dichloromethane (DCM)	-	Solvent	400 mL	Solvent

| HCl (1N) | - | Quench | 500 mL | Hydrolysis |[1]

Procedure:

- Setup: Equip a 1L three-necked round-bottom flask with a mechanical stirrer, a pressure-equalizing addition funnel, and a reflux condenser fitted with a drying tube ($CaCl_2$ or Drierite). Clamp the flask in an ice-water bath.
- Solvent & Catalyst: Add 200 mL of dry DCM and the finely powdered $AlCl_3$ (166 g) to the flask. Note: $AlCl_3$ is hygroscopic; handle rapidly.
- Substrate Addition: Dissolve Methyl Salicylate (76 g) in 100 mL DCM. Add this solution dropwise to the $AlCl_3$ suspension at 0–5°C. The mixture may turn yellow/orange due to complexation.
- Acylation: Dissolve Acetyl Chloride (43.2 g) in 100 mL DCM. Add this solution dropwise over 45 minutes, maintaining the internal temperature below 10°C.
- Reaction: Once addition is complete, remove the ice bath and allow the mixture to warm to room temperature. Stir vigorously for 4 hours. Monitoring: Check by TLC (Hexane/EtOAc 8:2).

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- Quench (Critical): Pour the reaction mixture slowly into a beaker containing 500 g of crushed ice and 500 mL of 1N HCl. Stir for 30 minutes to decompose the aluminum complex.
- Workup: Separate the organic layer. Extract the aqueous layer with DCM (2 x 100 mL). Combine organic phases, wash with water (200 mL) and saturated $NaHCO_3$ (200 mL) to remove acidic impurities.
- Isolation: Dry over anhydrous $MgSO_4$, filter, and concentrate under reduced pressure.
- Purification: Recrystallize the crude solid from hexane or methanol/water.
  - Target Yield: ~70-75%
  - Characterization: MP 60–62°C.

Step 2: Synthesis of **Methyl 5-acetyl-2-methoxybenzoate**

Reaction Type: Williamson Ether Synthesis Mechanism: SN2 Nucleophilic Substitution

Reagents:

Reagent	MW (g/mol)	Equiv.	Amount	Role
Methyl 5-acetylsalicylate	**194.18**	**1.0**	**48.5 g (0.25 mol)**	**Substrate**
Methyl Iodide (MeI)	141.94	1.5	53.2 g (0.375 mol)	Methylating Agent
Potassium Carbonate (K_2CO_3)	138.21	2.0	69.0 g (0.5 mol)	Base

| Acetone (Anhydrous) | - | Solvent | 300 mL | Solvent |[1]

Alternative: Dimethyl sulfate (DMS) can replace MeI but requires stricter toxicity controls.

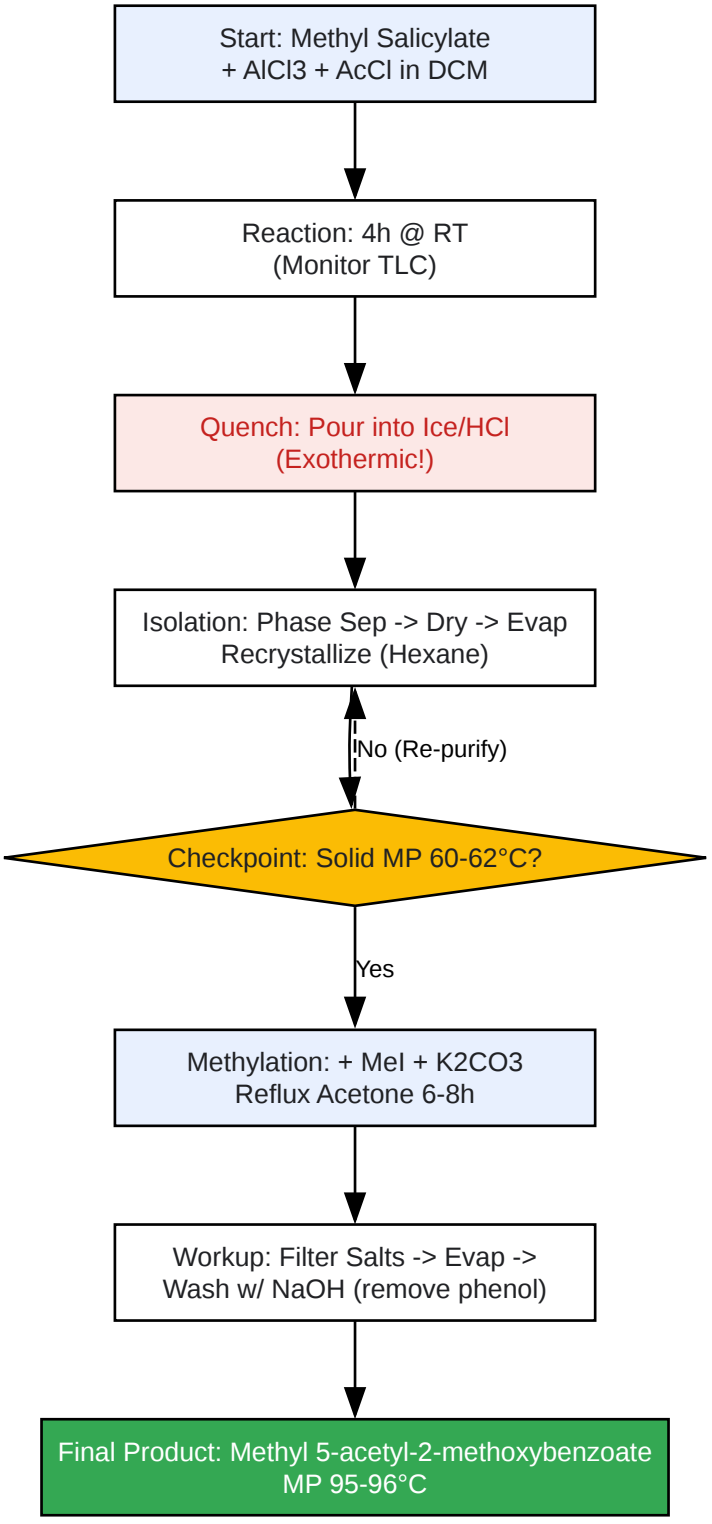
Procedure:

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- Setup: In a 500 mL round-bottom flask, dissolve Methyl 5-acetylsalicylate (48.5 g) in 300 mL anhydrous acetone.
- Deprotonation: Add anhydrous K_2CO_3 (69.0 g). The suspension will be thick; ensure good stirring.
- Alkylation: Add Methyl Iodide (53.2 g) via syringe or addition funnel.
- Reflux: Heat the mixture to reflux (approx. 56°C) for 6–8 hours. Monitoring: TLC should show the disappearance of the phenol (which stains strongly with $FeCl_3$).
- Workup: Cool to room temperature. Filter off the inorganic salts (K_2CO_3/KI) and wash the filter cake with acetone.
- Concentration: Evaporate the acetone filtrate to dryness.
- Purification: Dissolve the residue in EtOAc (200 mL), wash with 1N NaOH (to remove unreacted phenol), then water and brine. Dry over Na_2SO_4 and concentrate.
- Crystallization: Recrystallize from Ethanol or EtOAc/Hexane.
    - Final Yield: ~85-90% (Step 2)
    - Characterization: White crystalline solid, MP 95–96°C.

Process Workflow & Troubleshooting

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Figure 2: Operational workflow for the two-step synthesis.

Troubleshooting Table:

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Observation	Probable Cause	Corrective Action
Low Yield (Step 1)	Inactivation of $AlCl_3$ by moisture.	Use fresh, anhydrous $AlCl_3$. Ensure DCM is dry.
Sticky Solid (Step 1)	Incomplete hydrolysis of Al-complex.	Increase stirring time in HCl/Ice quench.
Phenol remaining (Step 2)	Incomplete methylation.	Add 0.2 eq more MeI and reflux longer. Grind K_2CO_3 to fine powder.
Color issues	Oxidation of phenol.	Perform Step 2 under Nitrogen atmosphere.

Safety & Handling (MSDS Highlights)

- Aluminum Chloride: Reacts violently with water releasing HCl gas. Handle in a fume hood.
- Methyl Iodide: A suspected carcinogen and volatile neurotoxin. Use extreme caution, double-glove, and use a high-efficiency fume hood. Alternative: Dimethyl Carbonate (DMC) is a greener alternative but requires higher temperatures (autoclave).
- Acetyl Chloride: Corrosive lachrymator.

References

- PrepChem.Synthesis of **Methyl 5-acetyl-2-methoxybenzoate**. Retrieved from [Link]
- PubChem.**Methyl 5-acetyl-2-methoxybenzoate** (Compound Summary). National Library of Medicine. Retrieved from [Link]

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Sources

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